

Physical properties of 1,3-Dibromocyclohexane (boiling point, density)

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Compound of Interest

Compound Name: 1,3-Dibromocyclohexane

Cat. No.: B3263359

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Physical Properties of 1,3-Dibromocyclohexane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **1,3-dibromocyclohexane**, specifically its boiling point and density. The information is compiled from various sources to offer a detailed resource for laboratory and research applications.

Summary of Physical Properties

The physical properties of **1,3-dibromocyclohexane** are crucial for its handling, application in synthesis, and for purification processes. While experimental data is limited, the following table summarizes the available information, including predicted and experimental values.

Physical Property	Value	Data Type
Boiling Point	224.6 ± 23.0 °C (at 760 mmHg)	Predicted
Density	1.8 ± 0.1 g/cm ³	Predicted

Experimental Protocols

Standardized methods are employed to determine the boiling point and density of liquid chemical compounds like **1,3-dibromocyclohexane**. The following sections detail the principles behind these experimental procedures.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For halogenated hydrocarbons, several methods can be employed, with distillation being a common and accurate technique.

Standard Test Method for Distillation of Organic Compounds (based on ASTM D1078)

This method determines the distillation range of volatile organic liquids.

Apparatus:

- Distillation flask
- Condenser
- Adapter
- Graduated cylinder for receiving the distillate
- Calibrated thermometer
- Heating mantle or oil bath

Procedure:

- A measured volume of the **1,3-dibromocyclohexane** sample is placed in the distillation flask along with boiling chips.
- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor that distills.
- The flask is heated, and the temperature is recorded when the first drop of condensate falls from the condenser into the receiving cylinder (initial boiling point).

- Heating is continued at a regulated rate, and the temperature is recorded at various percentages of the distilled volume.
- The barometric pressure is recorded and, if necessary, the observed boiling point is corrected to standard pressure (760 mmHg).

A micro method for boiling point determination can also be utilized when only a small amount of the substance is available. This involves heating a small sample in a capillary tube and observing the temperature at which a continuous stream of bubbles emerges and then ceases upon cooling.

Determination of Density

Density is the mass per unit volume of a substance. For liquids like **1,3-dibromocyclohexane**, a pycnometer or a hydrometer can be used for accurate measurement.

Standard Test Method for Density and Specific Gravity of Liquids by Bingham Pycnometer (based on ASTM D1217, relevant principles applicable from ASTM D2111 for Halogenated Organic Solvents)

This method provides a precise measurement of the density of liquids.

Apparatus:

- Bingham pycnometer (a U-shaped glass tube with a capillary arm)
- Constant-temperature bath
- Analytical balance
- Thermometer

Procedure:

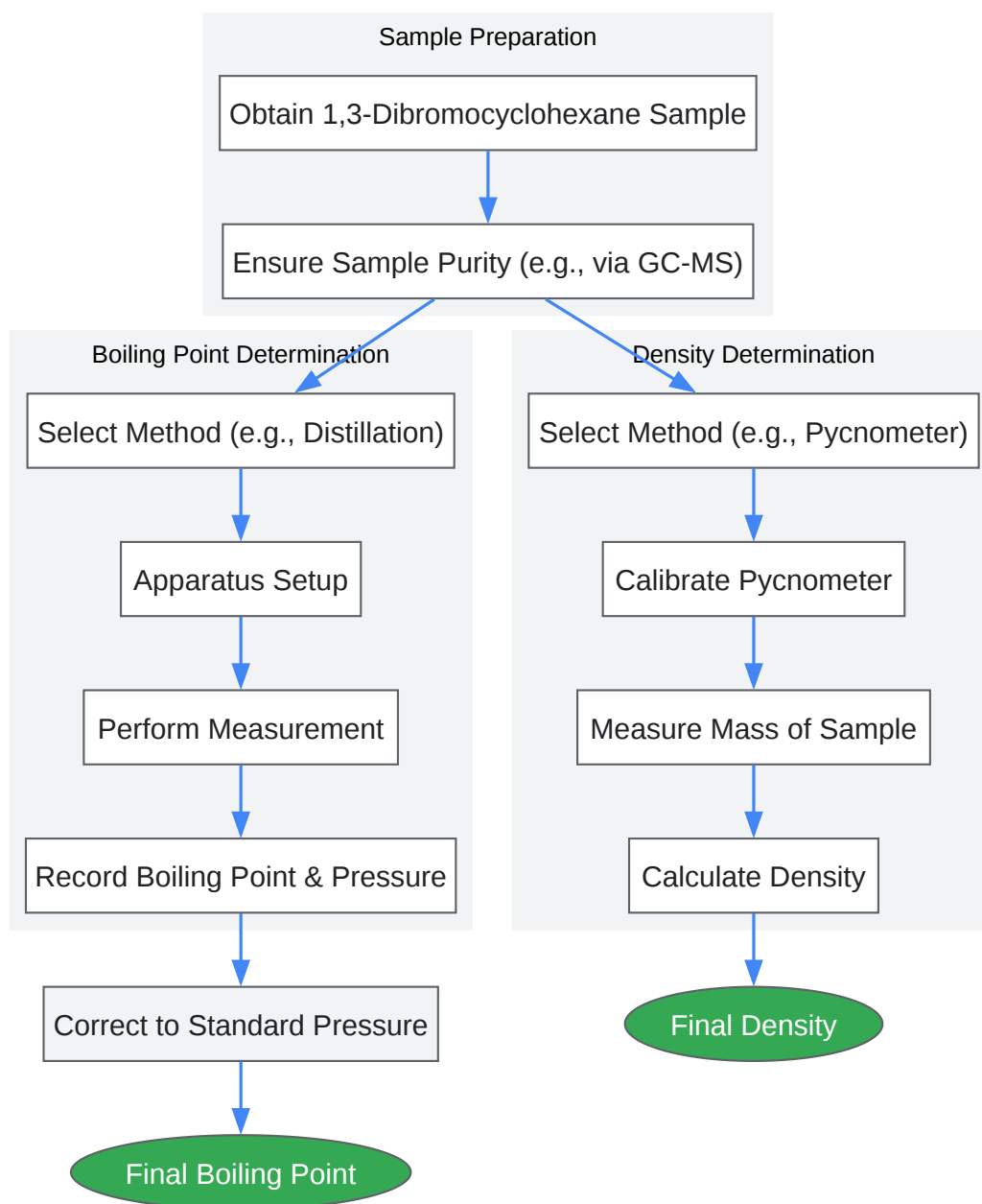
- The pycnometer is thoroughly cleaned, dried, and weighed.
- The pycnometer is then filled with the **1,3-dibromocyclohexane** sample, taking care to avoid air bubbles.

- The filled pycnometer is placed in a constant-temperature bath until it reaches thermal equilibrium.
- The volume of the liquid in the pycnometer is adjusted to a specific mark on the capillary arm.
- The pycnometer is removed from the bath, cleaned on the outside, and weighed again.
- The density is calculated by dividing the mass of the liquid by the calibrated volume of the pycnometer.

Experimental Workflow

The logical progression for the experimental determination of the physical properties of **1,3-dibromocyclohexane** can be visualized as a workflow.

Workflow for Determining Physical Properties of 1,3-Dibromocyclohexane

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